

comparing the properties of different tungsten bromide oxidation states

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Compound of Interest

Compound Name: Tungsten;bromide

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A Comprehensive Guide to the Properties of Tungsten Bromide Oxidation States

For researchers, scientists, and professionals in drug development, a thorough understanding of the properties of tungsten compounds is crucial for their application in synthesis and catalysis. This guide provides a detailed comparison of the various oxidation states of tungsten bromides, focusing on their synthesis, structure, and magnetic properties, supported by experimental data.

Physical and Chemical Properties

The properties of tungsten bromides vary significantly with the oxidation state of the tungsten atom. These differences are summarized in the table below.

Property	W(VI)Br ₆	W(V)Br ₅	W(IV)Br ₄	W(III)Br ₃	W(II)Br ₂
Appearance	Dark grey to dark-blue/black crystalline solid[1][2]	Brown-black hygroscopic crystals[3]	Black crystalline solid[4]	Black crystalline solid	Yellow-green solid
Molar Mass (g/mol)	663.26	583.36	503.46	423.55	343.65
Melting Point (°C)	232 (decomposes)[1]	286	N/A	80 (decomposes)[5]	N/A
Boiling Point (°C)	Sublimes at 327[2]	333	N/A	N/A	N/A
Solubility	Soluble in ethanol, ether, carbon disulfide[1]	Soluble in many common organic and inorganic solvents	Soluble in ether, benzene, methylene chloride	Poor solubility	Highly water soluble
Magnetic Susceptibility (χ)	Diamagnetic (-71 x 10 ⁻⁶ cm ³ /mol)	Paramagnetic (+250.0 x 10 ⁻⁶ cm ³ /mol)[3]	Paramagnetic (1.6-1.8 μB)[3]	Data not available	Data not available

Structural Properties

The coordination environment and overall structure of tungsten bromides are highly dependent on the metal's oxidation state.

Oxidation State	Compound	Crystal System	Space Group	a (Å)	b (Å)	c (Å)	β (°)	Key Structural Features
W(VI)	WBr ₆	Rhombohedral[1]	R-3	6.39[1]	6.39	17.53[1]	-	Isolated WBr ₆ octahedra[1]
W(V)	W ₂ Br ₁₀	-	-	-	-	-	-	Edge-shared bioctahedra[3]
W(IV)	WBr ₄	Hexagonal	-	-	-	-	-	Isomorphous with WCl ₄ , TaCl ₄ , and NbCl ₄ [4]
W(III)	WBr ₃	Orthorhombic	-	-	-	-	-	-
W(II)	W ₆ Br ₁₂	Orthorhombic	Bbcm	11.799	11.813	14.790	-	Forms [W ₆ Br ₈] ⁴⁺ clusters with bridging and terminal Br

Detailed Bond Information for the W₆Br₁₂ Cluster:

- d(W-W): 2.633 Å
- d(W-Br internal): 2.619 - 2.630 Å
- d(W-Br apical): 2.550 Å
- d(W-Br bridging): 2.656 Å

Experimental Protocols

Detailed methodologies for the synthesis of various tungsten bromides are outlined below.

Synthesis of Tungsten(VI) Bromide (WBr₆)

Tungsten hexabromide can be prepared by the direct reaction of tungsten metal with bromine gas at elevated temperatures.

- Reaction: $\text{W} + 3\text{Br}_2 \rightarrow \text{WBr}_6$
- Procedure:
 - Place tungsten powder in a reaction tube.
 - Pass a stream of dry bromine vapor over the tungsten powder.
 - Heat the reaction tube to approximately 100 °C in a nitrogen atmosphere[1].
 - The product, WBr₆, is collected as a dark grey powder.

An alternative method involves the reaction of tungsten hexacarbonyl with bromine at room temperature[1].

Synthesis of Tungsten(V) Bromide (WBr₅)

Tungsten pentabromide is typically synthesized by the reduction of tungsten hexabromide or by direct bromination of tungsten at higher temperatures.

- Reaction: $2\text{W} + 5\text{Br}_2 \rightarrow 2\text{WBr}_5$

- Procedure:
 - Treat tungsten powder with bromine gas in a sealed tube.
 - Heat the tube in a temperature gradient of 650-1000 °C[3].
 - The WBr₅ product is often obtained with some WBr₆ contamination[3].

Synthesis of Tungsten(IV) Bromide (WBr₄)

Tungsten tetrabromide can be synthesized through the reduction of WBr₅ or the oxidation of W(CO)₆.

- Reduction of WBr₅:
 - Reaction: $3\text{WBr}_5 + \text{Al} \rightarrow 3\text{WBr}_4 + \text{AlBr}_3$
 - Procedure:
 - React WBr₅ with aluminum powder in a sealed, evacuated tube under a controlled temperature gradient[4].
 - The crystalline WBr₄ product deposits from the vapor phase[4].
- Oxidation of W(CO)₆:
 - Reaction: $\text{W(CO)}_6 + 2\text{Br}_2 \rightarrow \text{WBr}_4 + 6\text{CO}$
 - Procedure:
 - React tungsten hexacarbonyl with two equivalents of bromine in a suitable solvent (e.g., dichloromethane) under an inert atmosphere[4].
 - The product can be isolated as an analytically pure compound in high yield[4].

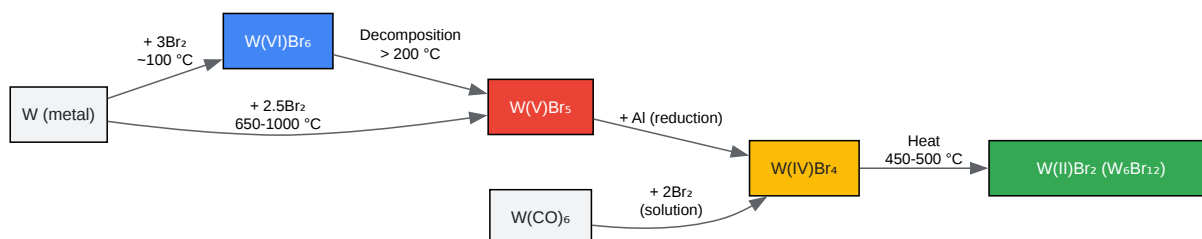
Synthesis of Tungsten(II) Bromide (WBr₂)

Tungsten(II) bromide, which exists as the cluster compound W₆Br₁₂, is prepared by the thermal disproportionation of WBr₄.

- Reaction: $3\text{WBr}_4 \rightarrow \text{W}_6\text{Br}_{12} + \text{WBr}_2$ (unbalanced, represents disproportionation)
- Procedure:
 - Heat crystalline WBr_4 in a sealed, evacuated tube to 450-500 °C.
 - Gaseous tungsten pentabromide is evolved, leaving a yellow-green residue of WBr_2 (W_6Br_{12})[3].

Visualizing Reaction Pathways and Structures

The following diagrams illustrate the synthetic relationships between the different tungsten bromide oxidation states and the structure of the W_6Br_{12} cluster.



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Caption: Synthetic routes to different tungsten bromide oxidation states.

Caption: Simplified representation of the W_6Br_{12} cluster structure.

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